

Personal protective equipment for handling Crotamiton

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Crotamiton

Cat. No.: B1669626

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Essential Safety and Handling Guide for Crotamiton

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Crotamiton** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this compound.

Chemical and Physical Properties

A summary of the key quantitative data for **Crotamiton** is presented below for easy reference.

Property	Value
CAS Number	483-63-6[1][2]
Molecular Formula	C ₁₃ H ₁₇ NO[2]
Molecular Weight	203.28 g/mol [2]
Boiling Point	153 - 155 °C @ 13 mmHg[3]
Flash Point	113 °C[3]
Appearance	Solid[3]

Hazard Identification and Personal Protective Equipment (PPE)

Crotamiton is classified with the following hazards:

- Harmful if swallowed (H302)[1][4]
- Causes skin irritation (H315)[1][4]
- May cause an allergic skin reaction (H317)[1][4]
- Causes serious eye irritation (H319)[1][4]

The required personal protective equipment for handling **Crotamiton** is outlined below.

Protection Type	Minimum Requirement
Eye/Face Protection	Safety glasses with side-shields or goggles.[1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, latex with neoprene, or sheer vinyl).[5] A lab coat or other protective clothing should be worn.[1]
Respiratory Protection	Not typically required with adequate ventilation. If dusts are generated, a particulate filter respirator may be necessary.[1]
Hand Protection	Wear protective gloves.[1]

Handling and Storage

Handling:

- Avoid contact with skin and eyes.[6]
- Avoid formation of dust and aerosols.[6]
- Provide appropriate exhaust ventilation at places where dust is formed.[6]

- Wash hands thoroughly after handling.[1][3]
- Do not eat, drink, or smoke in work areas.[1]

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[6]
- Store at room temperature, between 20°C to 25°C (68°F to 77°F).[7][8]
- Keep away from heat, moisture, and direct light.[9][10]
- Keep out of reach of children.[8][9]

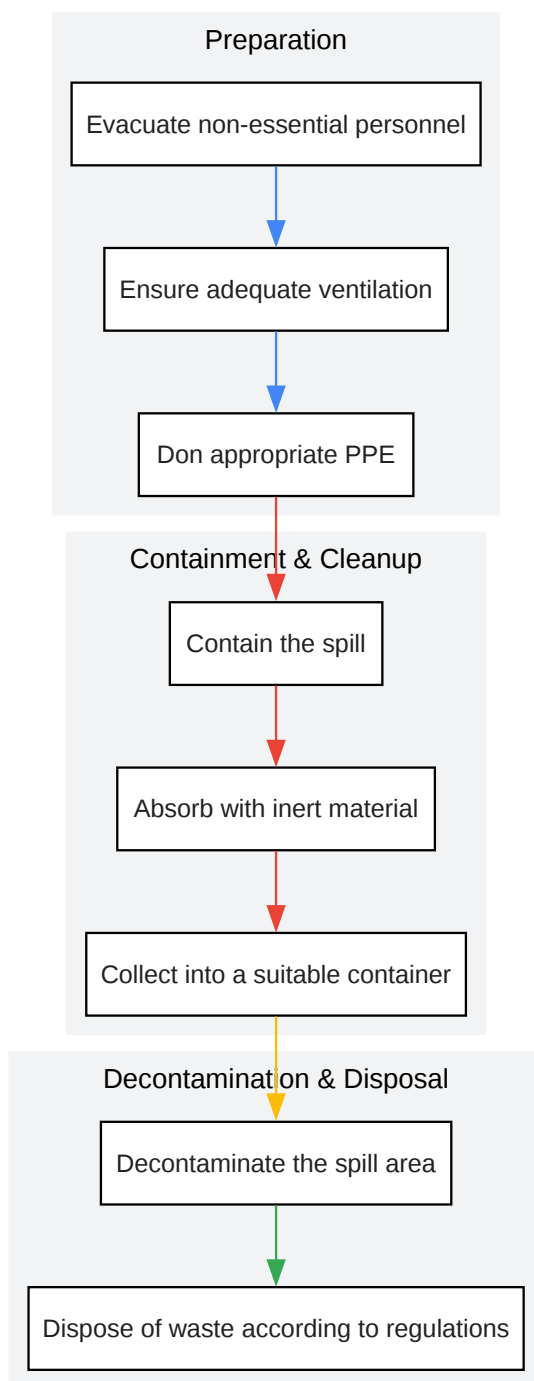
First Aid Measures

Exposure Route	First Aid Protocol
Ingestion	If swallowed, rinse mouth with water. Do NOT induce vomiting. Call a poison control center or doctor if you feel unwell.[1][3]
Inhalation	Move the person to fresh air. If breathing is difficult, give artificial respiration. Consult a physician if symptoms occur.[2][6]
Skin Contact	Remove contaminated clothing. Wash off with soap and plenty of water. If skin irritation or rash occurs, get medical advice/attention.[1][3][6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][3]

Spill and Disposal Procedures

Spill Response: In the event of a **Crotamiton** spill, follow the workflow below.

Crotamiton Spill Response Workflow

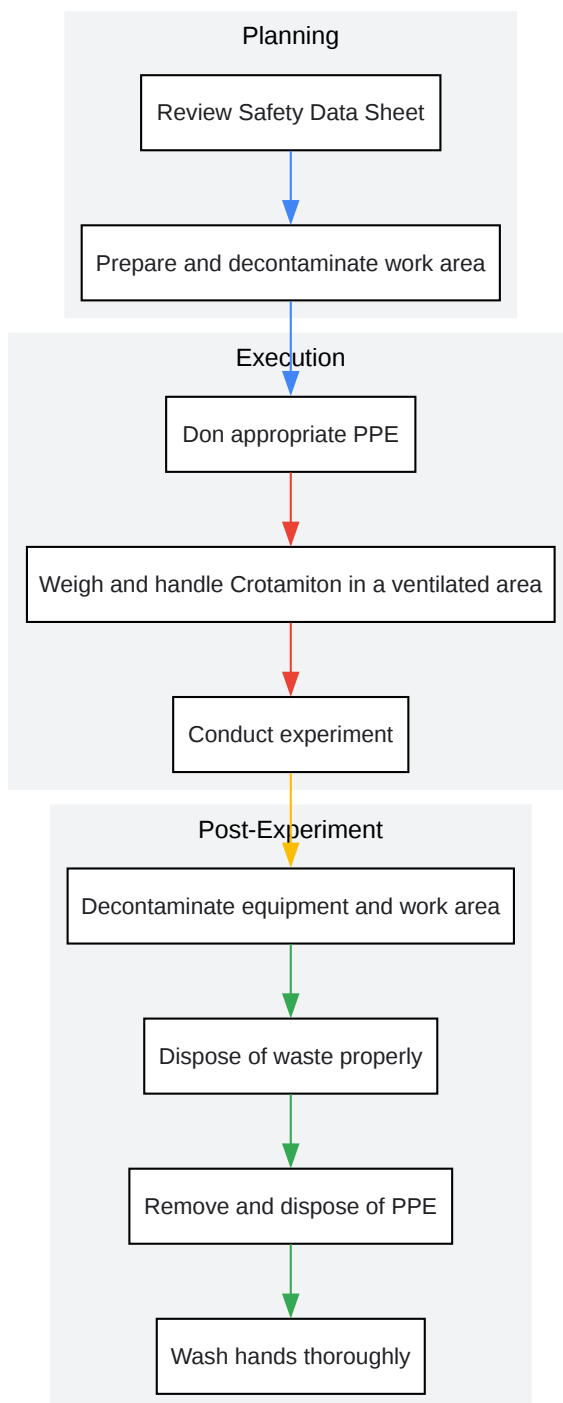
[Click to download full resolution via product page](#)**Crotamiton** Spill Response Workflow

Disposal: Dispose of **Crotamiton** and its container in accordance with local, regional, and national regulations.^[2] It is recommended to dispose of contents/container to an approved waste disposal plant.^{[1][3]} Do not empty into drains.^[1]

Standard Operating Procedure for Crotamiton Use

The following diagram outlines the standard procedure for working with **Crotamiton** in a laboratory setting.

Standard Operating Procedure for Crotamiton Use

[Click to download full resolution via product page](#)Standard Operating Procedure for **Crotamiton** Use

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- To cite this document: BenchChem. [Personal protective equipment for handling Crotamiton]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1669626#personal-protective-equipment-for-handling-crotamiton\]](https://www.benchchem.com/product/b1669626#personal-protective-equipment-for-handling-crotamiton)

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